

# Technical Support Center: 3-Bromo-5-hydroxybenzoic Acid

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## Compound of Interest

Compound Name: 3-Bromo-5-hydroxybenzoic acid

Cat. No.: B114173

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This technical support guide provides detailed information on the stability and storage of **3-Bromo-5-hydroxybenzoic acid**, addressing common issues researchers, scientists, and drug development professionals may encounter.

## Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **3-Bromo-5-hydroxybenzoic acid**?

A1: To ensure the long-term stability of **3-Bromo-5-hydroxybenzoic acid**, it should be stored in a tightly sealed container in a dry, well-ventilated area. The recommended temperature is between 10°C and 25°C (room temperature).<sup>[1][2]</sup> For enhanced stability, especially for long-term storage, it is advisable to store the compound under an inert gas, such as nitrogen. The storage area should be secure and accessible only to authorized personnel.

Q2: How stable is **3-Bromo-5-hydroxybenzoic acid** under standard laboratory conditions?

A2: The product is chemically stable under standard ambient conditions, such as room temperature. However, stability can be compromised by exposure to incompatible materials, moisture, or high temperatures.

Q3: What substances are incompatible with **3-Bromo-5-hydroxybenzoic acid**?

A3: Avoid contact with strong oxidizing agents, strong bases, acids, acid chlorides, and acid anhydrides.<sup>[3][4]</sup> Exposure to these substances can lead to degradation of the compound. It is

also important to avoid conditions that could lead to moisture exposure.[4]

Q4: I've noticed a change in the color of my **3-Bromo-5-hydroxybenzoic acid**. What does this indicate?

A4: **3-Bromo-5-hydroxybenzoic acid** is typically a white to light yellow or light orange powder or crystal.[2] A significant color change (e.g., turning dark brown or black) may suggest degradation, possibly due to oxidation or contamination. Phenolic compounds can be susceptible to oxidation, which often results in coloration. If you observe a color change, it is recommended to verify the purity of the material before use (see Experimental Protocols).

Q5: My compound is not dissolving as expected. Could this be a stability issue?

A5: Yes, a change in solubility can indicate degradation. **3-Bromo-5-hydroxybenzoic acid** is soluble in methanol.[1][2] If you find that the compound is no longer fully soluble in this solvent or if insoluble particulates are observed, it may have degraded or polymerized. It is recommended to perform a quality control check.

Q6: What are the primary hazards associated with handling this compound?

A6: **3-Bromo-5-hydroxybenzoic acid** is classified as toxic if swallowed (Acute Toxicity, Oral, Category 3) and is very toxic to aquatic life.[5] It can also cause skin and eye irritation and may cause respiratory irritation.[3][4][6] Always handle this compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area or fume hood.[6][7] Avoid generating dust.

## Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	140472-69-1	[7]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrO <sub>3</sub>	[5][7]
Molecular Weight	217.02 g/mol	[5][7]
Appearance	White to Light yellow to Light orange powder/crystal	[2]
Melting Point	237-241 °C	[1][2][7]
Boiling Point	388.1 °C (Predicted)	[1]
Solubility	Soluble in Methanol	[1][2]

Table 2: Recommended Storage and Handling

Parameter	Recommendation	Source(s)
Temperature	Room Temperature (10°C - 25°C)	[1][2]
Atmosphere	Store under inert gas (e.g., Nitrogen)	
Container	Tightly closed/sealed	
Environment	Dry, well-ventilated area	
Incompatibilities	Strong oxidizing agents, strong bases, moisture	[3][4]
Safety	Store locked up	[5]

## Experimental Protocols

### Protocol 1: Assessment of Compound Integrity

This protocol outlines steps to assess the stability and purity of a **3-Bromo-5-hydroxybenzoic acid** sample if degradation is suspected.

### 1. Visual Inspection:

- Objective: To check for physical signs of degradation.
- Method:
  - Observe the physical appearance of the solid compound.
  - Note its color and texture. Compare it to a reference standard or the description on the certificate of analysis.
  - Look for signs of clumping, discoloration, or a melted appearance, which could indicate moisture absorption or degradation.

### 2. Solubility Test:

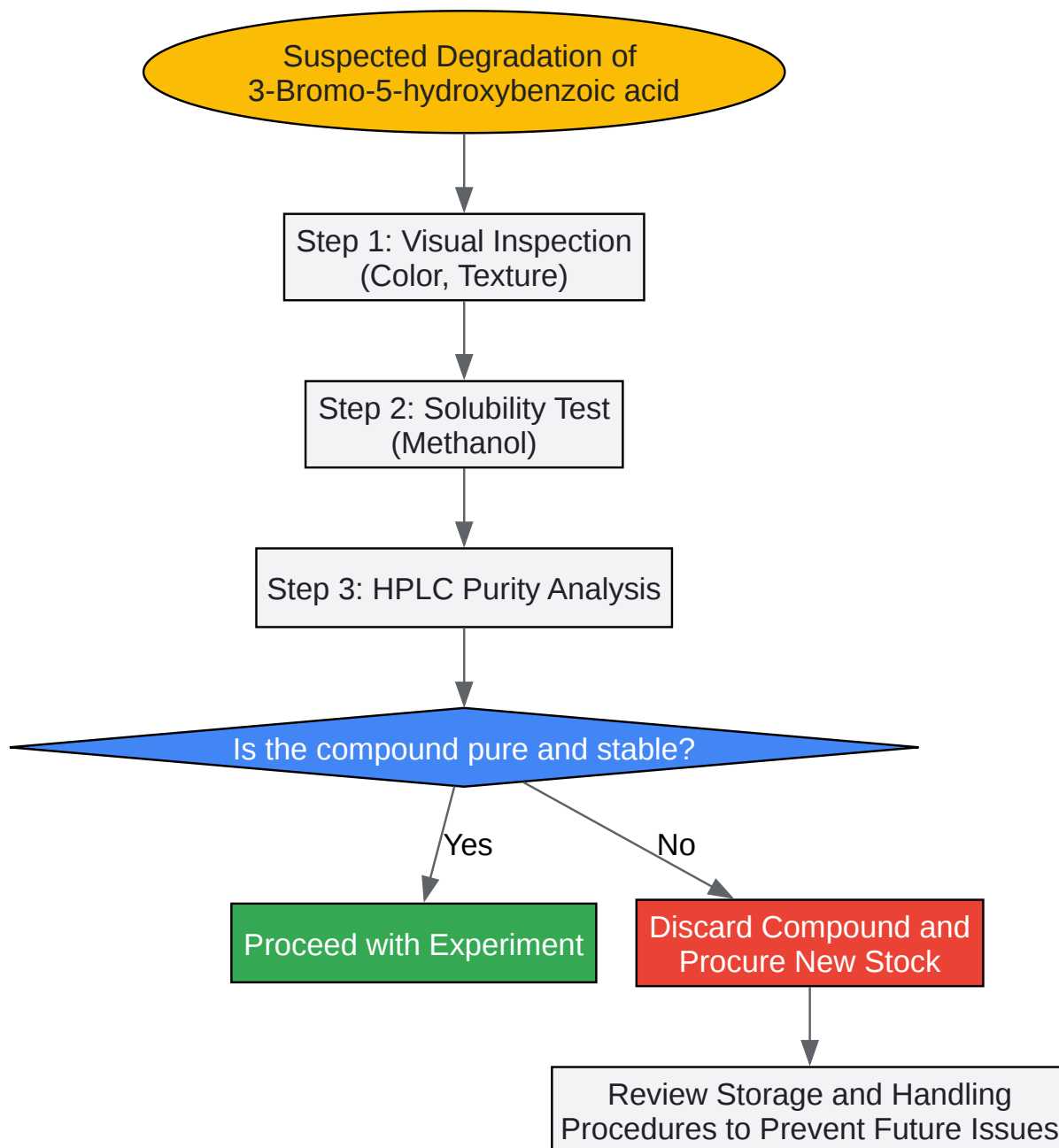
- Objective: To verify the compound's solubility profile.
- Method:
  - Prepare a solution at a known concentration (e.g., 1 mg/mL) in methanol.
  - Vortex or sonicate the sample to aid dissolution.
  - Visually inspect the solution for any undissolved particulates or haze. A pure, stable compound should form a clear solution.

### 3. Purity Analysis via High-Performance Liquid Chromatography (HPLC):

- Objective: To quantitatively assess the purity and detect degradation products.
- Methodology:
  - Sample Preparation: Prepare a sample solution in a suitable mobile phase (e.g., methanol or acetonitrile/water mixture) at a concentration of approximately 1 mg/mL. Filter the sample through a 0.22  $\mu\text{m}$  syringe filter.
  - HPLC Conditions (General Example - must be optimized):
    - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$ ).
    - Mobile Phase: A gradient of Solvent A (e.g., 0.1% formic acid in water) and Solvent B (e.g., 0.1% formic acid in acetonitrile).
    - Flow Rate: 1.0 mL/min.
    - Detection: UV detector at a wavelength relevant to the compound's chromophore (e.g., 254 nm or 280 nm).
    - Injection Volume: 10  $\mu\text{L}$ .

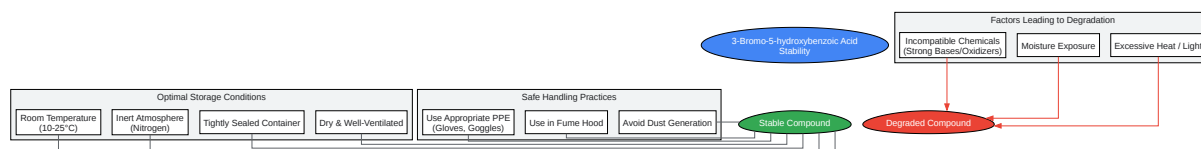
- Analysis: Run the sample and analyze the chromatogram. The appearance of new peaks or a decrease in the area of the main peak compared to a reference standard indicates degradation. Purity can be calculated based on the relative peak areas.

## Visualizations



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Caption: Troubleshooting workflow for suspected compound degradation.



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Caption: Key relationships in the storage and handling of the compound.

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